

Solubility of Ampicillin in Water and Ethanol: A Technical Guide

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This technical guide provides a comprehensive overview of the solubility of **ampicillin** in two common laboratory solvents: water and ethanol. Understanding the solubility characteristics of **ampicillin** is critical for a wide range of applications, including drug formulation, in vitro assay development, and microbiological studies. This document outlines the solubility of various forms of **ampicillin**, details the experimental protocols for its determination, and discusses the key factors influencing its solubility.

Overview of Ampicillin and its Forms

Ampicillin is a beta-lactam antibiotic that is widely used to treat bacterial infections. It is available in several forms, the most common of which are **ampicillin** anhydrous, **ampicillin** trihydrate, and **ampicillin** sodium salt. The solubility of **ampicillin** can vary significantly depending on its form.

- **Ampicillin** Anhydrous: The form of **ampicillin** without associated water molecules.
- **Ampicillin** Trihydrate: A hydrated form of **ampicillin** that contains three molecules of water per molecule of **ampicillin**. It is an odorless white microcrystalline powder with a bitter taste^[1].
- **Ampicillin** Sodium Salt: The sodium salt of **ampicillin**, which is generally more soluble in aqueous solutions than the free acid forms.

Quantitative Solubility Data

The solubility of **ampicillin** is influenced by several factors, including the solvent, the form of **ampicillin**, temperature, and pH. The following tables summarize the available quantitative data for the solubility of **ampicillin** in water and ethanol.

Table 1: Solubility of **Ampicillin** in Water

Form of Ampicillin	Temperature	pH	Solubility
Ampicillin Anhydrous	21 °C	Not Specified	10.1 mg/mL[2]
Ampicillin Anhydrous	25 °C	Not Specified	13.9 mg/mL[3]
Ampicillin Trihydrate	Not Specified	Not Specified	"Slightly soluble" (10 mg/mL)[4]
Ampicillin Trihydrate	21 °C	Not Specified	0.1-1 g/100 mL (1-10 mg/mL)[5]
Ampicillin Trihydrate	30 °C - 130 °C	Not Specified	0.380×10^{-3} to 17.689×10^{-3} mole fraction in subcritical water[6]
Ampicillin Sodium Salt	Not Specified	Not Specified	50 mg/mL[7][8][9]
Ampicillin Sodium Salt	Not Specified	7.2	~10 mg/mL in PBS[10]
Ampicillin Sodium Salt	Not Specified	Not Specified	74 mg/mL[11]

Table 2: Solubility of **Ampicillin** in Ethanol

Form of Ampicillin	Temperature	Concentration of Ethanol	Solubility
Ampicillin Anhydrous	Not Specified	Absolute Ethanol	1 g in 250 mL (~4 mg/mL)[2]
Ampicillin Anhydrous	Not Specified	95% Ethanol	"Very slightly soluble" [12]
Ampicillin Trihydrate	Not Specified	96% Ethanol	"Practically insoluble" [10]
Ampicillin Sodium Salt	Not Specified	Not Specified	~2 mg/mL[10]
Ampicillin Sodium Salt	Not Specified	Not Specified	74 mg/mL[11]

Factors Influencing Ampicillin Solubility

Several factors can significantly impact the solubility of **ampicillin**:

- **pH**: The solubility of **ampicillin** is highly pH-dependent. **Ampicillin** is an amphoteric molecule with both an acidic carboxylic acid group and a basic amino group. It dissolves in dilute acids and alkalis[13]. The solubility of **ampicillin** increases at pH values away from its isoelectric point.
- **Temperature**: In general, the solubility of **ampicillin** in water increases with temperature[6].
- **Form of Ampicillin**: As evidenced by the data tables, the sodium salt of **ampicillin** is significantly more soluble in water than the anhydrous or trihydrate forms[7][8][9][14].
- **Co-solvents**: The presence of co-solvents, such as ethanol in water, can alter the solubility of **ampicillin**. The solubility of **ampicillin** generally decreases with increasing ethanol concentration in aqueous solutions.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **ampicillin**, based on the principles of the shake-flask method, a common technique for solubility measurement.

Materials

- **Ampicillin** (anhydrous, trihydrate, or sodium salt)
- Solvent (deionized water or ethanol)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- pH meter (for aqueous solutions)
- Syringe filters (0.22 μm or 0.45 μm)

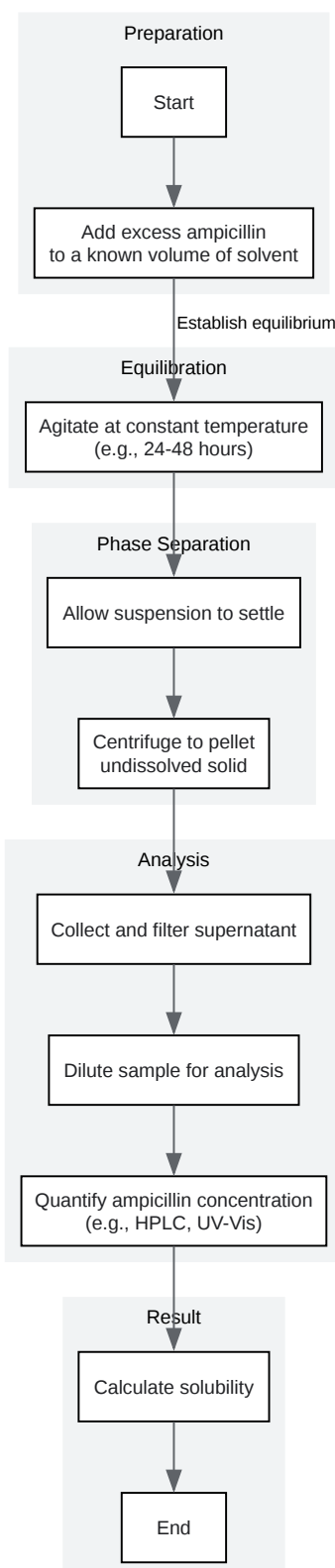
Procedure

- **Preparation of Supersaturated Solution:** Add an excess amount of **ampicillin** to a known volume of the solvent in a sealed container.
- **Equilibration:** Place the container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. To separate the undissolved solid, centrifuge the sample at a high speed.
- **Sample Collection and Dilution:** Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. Filter the supernatant through a syringe filter. Dilute the clear, saturated solution with the solvent to a concentration suitable for the chosen analytical method.

- Quantification: Determine the concentration of **ampicillin** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.
- Calculation: Calculate the solubility of **ampicillin** in the solvent at the specified temperature using the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **ampicillin** solubility.



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